

3-Iodo-1H-pyrrolo[3,2-C]pyridine safety data sheet (SDS)

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Compound of Interest

Compound Name: **3-Iodo-1H-pyrrolo[3,2-C]pyridine**

Cat. No.: **B1312915**

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An In-depth Technical Guide to the Safe Handling and Application of **3-Iodo-1H-pyrrolo[3,2-C]pyridine**

Compound Profile and Strategic Importance

3-Iodo-1H-pyrrolo[3,2-c]pyridine is a heterocyclic building block of significant interest in medicinal chemistry. Its rigid, bicyclic core, comprised of fused pyrrole and pyridine rings, is a common scaffold in a variety of biologically active molecules. The iodine substituent at the 3-position of the pyrrolo ring is the key reactive site, making this compound an ideal precursor for introducing the 1H-pyrrolo[3,2-c]pyridine moiety into more complex molecular architectures, typically via cross-coupling reactions.

Table 1: Chemical and Physical Properties of **3-Iodo-1H-pyrrolo[3,2-c]pyridine**

Property	Value
Molecular Formula	C ₇ H ₅ IN ₂
Molecular Weight	244.03 g/mol
Appearance	Off-white to yellow or brown solid
CAS Number	942297-76-9

Hazard Identification and Risk Assessment

While comprehensive toxicological data for **3-Iodo-1H-pyrrolo[3,2-c]pyridine** is not extensively documented, the available information from various suppliers' Safety Data Sheets (SDS) necessitates a cautious approach. The primary hazards associated with this compound are:

- Acute Oral Toxicity: It is classified as harmful if swallowed.
- Skin Irritation: Direct contact can cause significant skin irritation.
- Eye Irritation: Causes serious eye irritation, with the potential for damage if not addressed promptly.
- Respiratory Tract Irritation: Inhalation of dust may lead to respiratory irritation.

It is crucial to operate under the assumption that this compound may have other, uncharacterized toxicological properties. Therefore, minimizing exposure should be the primary goal of all handling procedures.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining robust engineering controls with appropriate PPE, is essential for the safe handling of **3-Iodo-1H-pyrrolo[3,2-c]pyridine**.

Engineering Controls:

- Fume Hood: All weighing and manipulation of the solid compound, as well as any reactions involving it, must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.
- Ventilation: The laboratory should have adequate general ventilation to ensure that any fugitive emissions are diluted and removed.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn when handling larger quantities or when there is a significant risk of splashing.

- Hand Protection: Nitrile or neoprene gloves should be worn at all times. It is advisable to double-glove, especially during prolonged handling or when cleaning up spills.
- Body Protection: A flame-retardant lab coat is required.
- Respiratory Protection: If there is a risk of generating significant amounts of dust that cannot be controlled by a fume hood, a NIOSH-approved respirator with an appropriate particulate filter should be used.



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Caption: Workflow for the safe handling of **3-Iodo-1H-pyrrolo[3,2-c]pyridine**.

First-Aid and Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure.

Table 2: Emergency First-Aid Procedures

Exposure Route	First-Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures:

In case of fire, use a dry chemical, carbon dioxide, or foam extinguisher. Water spray may be used to cool fire-exposed containers. Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. Hazardous decomposition products may include nitrogen oxides, carbon oxides, and hydrogen iodide.

Storage and Disposal

Proper storage and disposal are crucial to prevent accidents and environmental contamination.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Protect from light, as iodo-substituted compounds can be light-sensitive.
- Store away from incompatible materials such as strong oxidizing agents.

Disposal:

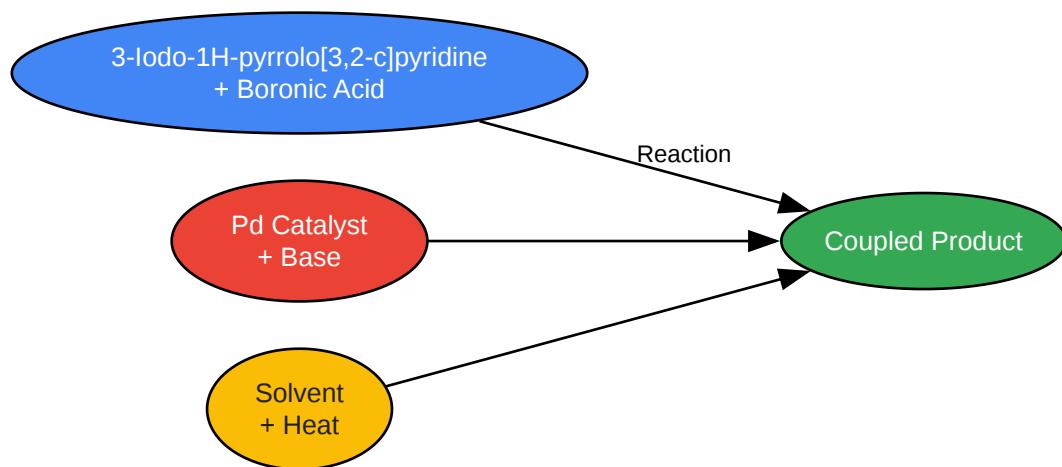
- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Do not allow the material to enter drains or waterways.
- Contaminated packaging should be treated as hazardous waste.

Application in Synthesis: A Protocol for Suzuki-Miyaura Cross-Coupling

The primary utility of **3-Iodo-1H-pyrrolo[3,2-c]pyridine** is as a substrate in cross-coupling reactions. The following is a representative, generalized protocol for a Suzuki-Miyaura coupling, which should be adapted and optimized for specific substrates.

Protocol: Suzuki-Miyaura Coupling of **3-Iodo-1H-pyrrolo[3,2-c]pyridine** with a Boronic Acid

- Reaction Setup: In a fume hood, add **3-Iodo-1H-pyrrolo[3,2-c]pyridine** (1.0 eq), the desired boronic acid or boronate ester (1.1-1.5 eq), a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (0.02-0.05 eq), and a base such as K_2CO_3 or Cs_2CO_3 (2.0-3.0 eq) to an oven-dried reaction flask equipped with a magnetic stir bar.
- Solvent Addition: Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen) three times. Add a degassed solvent system, such as a mixture of 1,4-dioxane and water, via syringe.
- Reaction: Heat the reaction mixture to the desired temperature (typically 80-100 °C) and stir until the reaction is complete, as monitored by TLC or LC-MS.
- Workup: Cool the reaction mixture to room temperature. Dilute with an organic solvent such as ethyl acetate and wash with water and brine.
- Purification: Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

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Caption: Key components of a Suzuki-Miyaura cross-coupling reaction.

Conclusion

3-Iodo-1H-pyrrolo[3,2-c]pyridine is a valuable research chemical with significant potential in the synthesis of novel therapeutics. Its safe and effective use hinges on a thorough understanding of its potential hazards and the strict implementation of appropriate safety protocols. By integrating robust engineering controls, diligent use of personal protective equipment, and well-defined handling and emergency procedures, researchers can confidently and safely leverage the synthetic utility of this important building block.

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